

Technical Guide: Cobalt(II) Tetrafluoroborate Hexahydrate (CAS 15684-35-2)

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Compound of Interest

Compound Name: Cobalt tetrafluoroborate

Cat. No.: B1593878

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the properties, applications, and experimental considerations for Cobalt(II) tetrafluoroborate hexahydrate (CAS 15684-35-2). The information is intended to support research and development activities in chemistry, materials science, and drug discovery.

Core Properties

Cobalt(II) tetrafluoroborate hexahydrate is an inorganic cobalt salt that serves as a versatile precursor and catalyst in a variety of chemical transformations.^{[1][2]} It is a red crystalline solid that is highly soluble in water and many organic solvents.^[1]

Physicochemical Data

The key physicochemical properties of Cobalt(II) tetrafluoroborate hexahydrate are summarized in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	15684-35-2	[3][4][5]
Molecular Formula	Co(BF ₄) ₂ · 6H ₂ O	[3][4][5]
Molecular Weight	340.63 g/mol	[3][4][5]
Appearance	Red crystalline solid	[1]
Purity	≥98%	[4]
Solubility	Highly soluble in water and many organic solvents	[1]
Storage	Store at room temperature, keep dry and cool	[4]

Structural Information

Identifier	Value	Reference(s)
Synonyms	Cobaltous tetrafluoroborate, Cobalt(II) tetrafluoroborate hexahydrate	[2][5]
SMILES	[Co+2].[F-]--INVALID-LINK-- ([F-])[F-].[F-]--INVALID-LINK-- ([F-])[F-].O.O.O.O.O.O	[4]
InChI	1S/2BF4.Co.6H2O/c22- 1(3,4)5;;;;;;;;;/h;;;61H2/q2*-1;+2;; ;;;	[6]
InChI Key	KQHRHDAVLSRYNA- UHFFFAOYSA-N	[6]

Safety and Handling

Cobalt(II) tetrafluoroborate hexahydrate is classified as a hazardous substance and requires careful handling in a laboratory setting.

Hazard Identification

Hazard Class	GHS Code	Description	Reference(s)
Acute Toxicity, Oral	H302	Harmful if swallowed	[5] [6]
Acute Toxicity, Dermal	H312	Harmful in contact with skin	[5] [6]
Acute Toxicity, Inhalation	H332	Harmful if inhaled	[5] [6]
Skin Corrosion/Irritation	H314	Causes severe skin burns and eye damage	[5] [6]

Recommended Personal Protective Equipment (PPE)

When handling this compound, it is essential to use appropriate personal protective equipment:

- Eye Protection: Eyeshields, faceshields.[\[5\]](#)
- Hand Protection: Chemical-resistant gloves.[\[5\]](#)
- Respiratory Protection: Type P3 (EN 143) respirator cartridges or a dust mask (type N95, US).[\[5\]](#)

Applications

The primary applications of Cobalt(II) tetrafluoroborate hexahydrate stem from its role as a source of cobalt(II) ions, making it a valuable precursor for the synthesis of various cobalt-containing compounds and materials.

Synthesis of Coordination Complexes

A major application is its use as a starting material for the synthesis of cobalt(II) coordination complexes.[\[1\]](#)[\[7\]](#) The tetrafluoroborate anion is weakly coordinating, allowing for its easy displacement by a wide range of ligands.[\[7\]](#) This property is exploited in the preparation of novel complexes with tailored electronic and magnetic properties for applications in materials science and catalysis.[\[7\]](#)

Catalysis

Cobalt(II) tetrafluoroborate hexahydrate functions as a catalyst in various organic reactions, including polymerization.[1][2] The cobalt(II) ion can facilitate the formation of reactive intermediates, thereby lowering the activation energy of the reaction.[1]

Materials Science

This compound is utilized in the development of advanced materials. It serves as a precursor for the creation of high-performance coatings and magnetic materials.[2] Furthermore, it can be used in the synthesis of cobalt nanoparticles, which have applications in nanotechnology.[2]

Biomedical Research

The exploration of cobalt complexes in drug delivery is an emerging area of research.[2] While direct applications of Cobalt(II) tetrafluoroborate hexahydrate in biological systems are not well-established, it serves as a precursor for synthesizing cobalt-containing molecules that are being investigated for their therapeutic potential.[8][9] The fundamental concept involves the design of cobalt(III) prodrugs that can be reduced to the more labile cobalt(II) state under specific biological conditions, such as the hypoxic environment of tumors, to release a cytotoxic ligand.[10]

Experimental Protocols

Detailed experimental protocols using Cobalt(II) tetrafluoroborate hexahydrate are often specific to the desired product. The following is a representative protocol for the synthesis of a cobalt(II) coordination complex, which can be adapted for various ligands.

Objective: To synthesize a cobalt(II) coordination complex using Cobalt(II) tetrafluoroborate hexahydrate as the cobalt source.

Materials:

- Cobalt(II) tetrafluoroborate hexahydrate (CAS 15684-35-2)
- Ligand of interest (e.g., a nitrogen or oxygen-donating organic molecule)
- Anhydrous solvent (e.g., methanol, ethanol, or acetonitrile)

- Schlenk flask or other suitable reaction vessel
- Magnetic stirrer and stir bar
- Inert gas supply (e.g., argon or nitrogen)

Procedure:

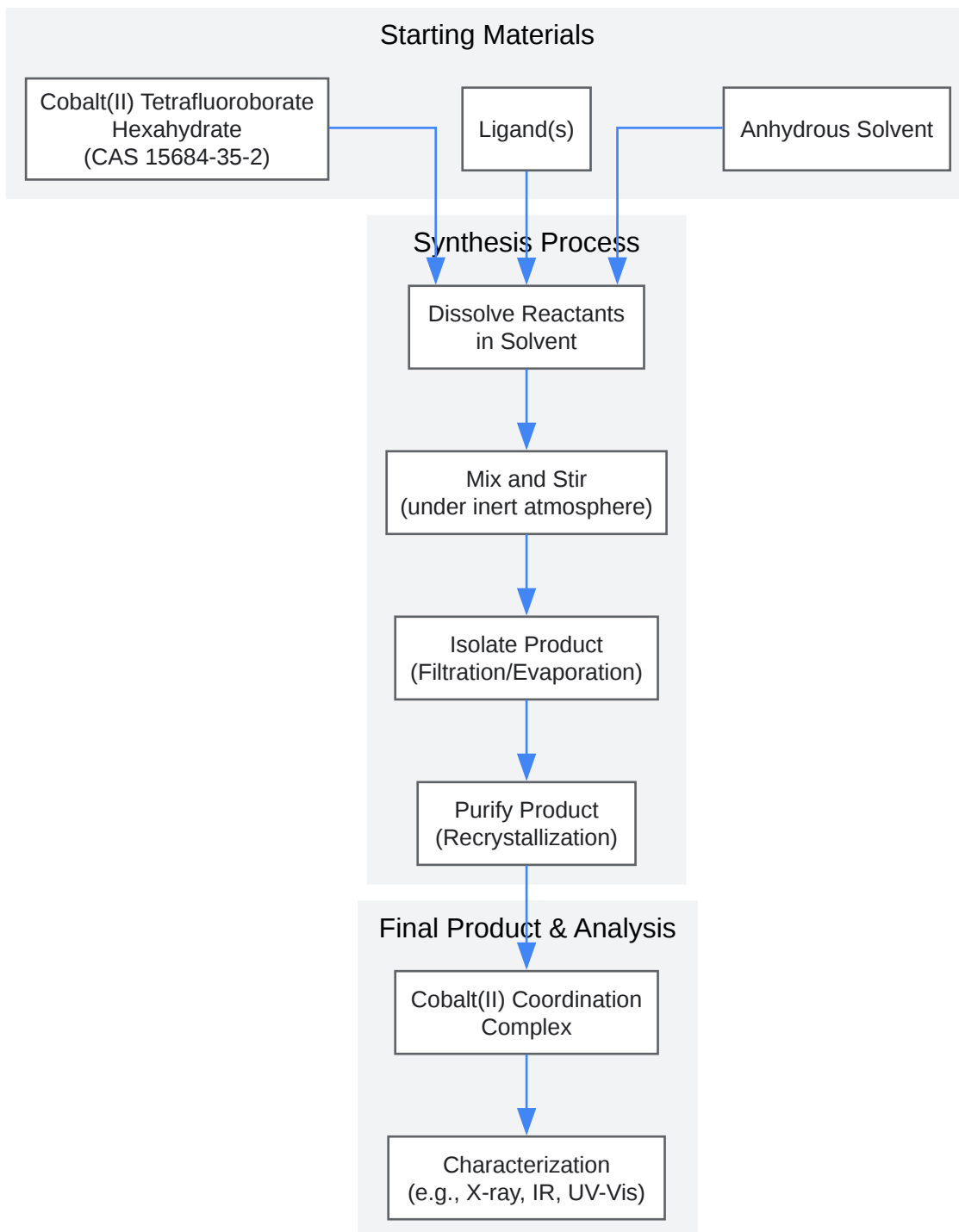
- Preparation of Reactants:
 - In a Schlenk flask under an inert atmosphere, dissolve the desired ligand in a minimal amount of anhydrous solvent.
 - In a separate flask, dissolve Cobalt(II) tetrafluoroborate hexahydrate in the same anhydrous solvent. The molar ratio of ligand to cobalt will depend on the desired coordination number of the final complex.^[7]
- Reaction:
 - Slowly add the Cobalt(II) tetrafluoroborate hexahydrate solution to the stirred ligand solution at room temperature.
 - Observe for any color change, which often indicates the formation of the coordination complex.
 - Continue stirring the reaction mixture at room temperature for a specified period (typically several hours to overnight) to ensure the reaction goes to completion.
- Isolation and Purification of the Product:
 - The method of isolation will depend on the solubility of the resulting complex.
 - If the complex precipitates out of the solution, it can be collected by filtration.
 - If the complex is soluble, the solvent can be removed under reduced pressure.
 - Wash the isolated solid with a small amount of cold solvent to remove any unreacted starting materials.

- Further purification can be achieved by recrystallization from a suitable solvent or solvent mixture.
- Characterization:
 - The identity and purity of the synthesized complex should be confirmed using appropriate analytical techniques, such as:
 - X-ray crystallography
 - Infrared (IR) spectroscopy
 - UV-Vis spectroscopy
 - Nuclear Magnetic Resonance (NMR) spectroscopy (if applicable)
 - Elemental analysis

Visualizations

The following diagrams illustrate key conceptual workflows related to the applications of Cobalt(II) tetrafluoroborate hexahydrate.

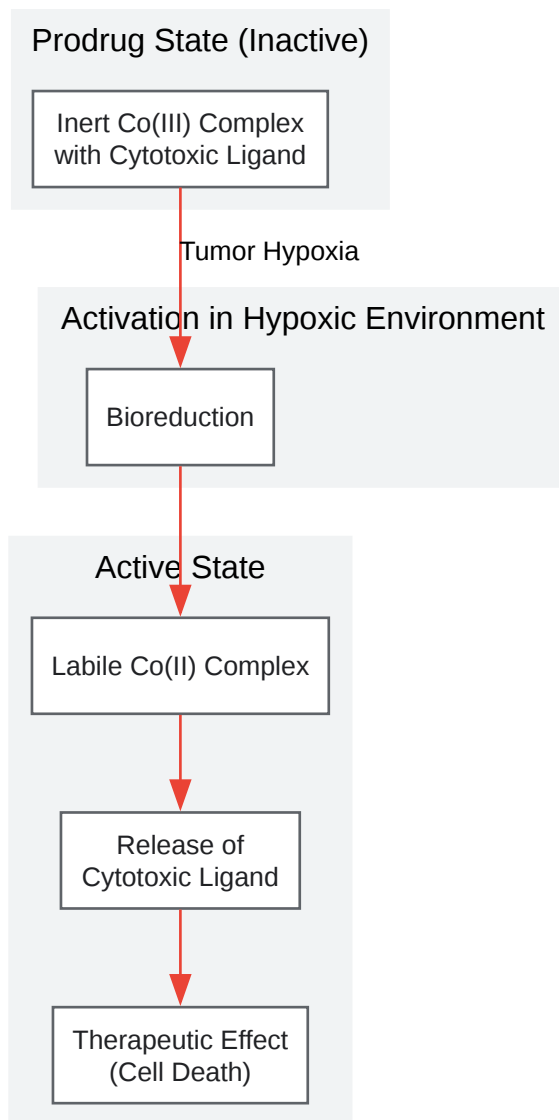
General Workflow for Synthesis of Cobalt Coordination Complexes



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Caption: General workflow for the synthesis of cobalt coordination complexes.

Conceptual Redox-Activated Drug Delivery Using a Cobalt Prodrug



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Caption: Conceptual pathway for redox-activated drug delivery.

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